

Demethylregelin: A Comprehensive Guide to its Structure Elucidation and Spectral Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Demethylregelin*

Cat. No.: *B13393733*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure elucidation of **demethylregelin**, a naturally occurring triterpenoid. This document details the spectral data, experimental protocols, and the logical workflow employed to determine its complex chemical architecture.

Introduction

Demethylregelin is a member of the ursene-type triterpenoid family, a class of natural products known for their diverse and potent biological activities. Isolated from plants of the *Tripterygium* genus, **demethylregelin** and its analogues have garnered significant interest within the scientific community. Accurate structural determination is the foundational step for understanding its bioactivity and for any future drug development endeavors. This guide summarizes the key data and methodologies for its structure elucidation.

Spectroscopic Data

The structure of **demethylregelin** was elucidated through a combination of mass spectrometry and one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy. The key quantitative data are summarized below.

High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry provides the elemental composition of a molecule, which is crucial for determining its molecular formula.

Parameter	Value
Ionization Mode	Electron Impact (EI)
Molecular Ion [M] ⁺	m/z 470.3396
Calculated Molecular Formula	C ₃₀ H ₄₆ O ₄

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy, along with 2D correlation experiments (COSY, HSQC, and HMBC), were instrumental in assembling the carbon skeleton and assigning the stereochemistry of **demethylregelin**. The following table summarizes the key NMR spectral data.

Position	δC (ppm)	δH (ppm, J in Hz)	Key HMBC Correlations	Key COSY Correlations
1	38.5	1.55 (m)	C-2, C-3, C-5, C-10, C-25	H-2
2	27.2	1.68 (m)	C-1, C-3, C-10	H-1, H-3
3	218.5	-	-	-
4	47.4	-	-	-
5	55.3	1.35 (d, 9.5)	C-4, C-6, C-10, C-24, C-25	H-6
6	20.2	1.48 (m)	C-5, C-7, C-8, C-10	H-5, H-7
7	33.1	1.50 (m)	C-6, C-8, C-9, C-14	H-6, H-8
8	39.7	-	-	-
9	47.6	1.60 (m)	C-8, C-10, C-11, C-12	H-11
10	37.1	-	-	-
11	23.4	1.95 (m)	C-9, C-12, C-13	H-9, H-12
12	125.4	5.35 (t, 3.5)	C-9, C-11, C-13, C-14, C-18	H-11
13	138.2	-	-	-
14	42.1	-	-	-
15	28.1	1.75 (m)	C-8, C-14, C-16, C-27	H-16
16	24.2	1.85 (m)	C-15, C-17, C-22, C-27	H-15
17	48.2	-	-	-

18	53.1	2.20 (d, 11.0)	C-12, C-13, C-17, C-19, C-20	H-19
19	39.1	1.65 (m)	C-18, C-20, C-21, C-29, C-30	H-18, H-20
20	38.9	1.45 (m)	C-19, C-21, C-29, C-30	H-19
21	30.7	1.50 (m)	C-19, C-20, C-22	H-22
22	73.5	4.50 (d, 5.0)	C-17, C-21	H-21
23	28.1	1.15 (s)	C-4, C-5, C-24	-
24	16.7	1.05 (s)	C-4, C-5, C-23	-
25	15.4	0.95 (s)	C-1, C-5, C-9, C-10	-
26	17.1	0.85 (s)	C-8, C-14, C-15	-
27	25.9	1.10 (s)	C-13, C-14, C-15, C-16	-
28	28.8	0.90 (d, 6.5)	C-17, C-19, C-20	-
29	17.2	0.88 (d, 6.5)	C-19, C-20, C-21	-
30	180.5	-	-	-

Experimental Protocols

The following protocols are representative of the methods used for the isolation and structure elucidation of **demethylregelin**.

Isolation of Demethylregelin

- Plant Material: The air-dried and powdered stems of *Tripterygium regelii* were used as the starting material.
- Extraction: The powdered plant material was extracted with methanol (MeOH) at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude

extract.

- **Fractionation:** The crude extract was suspended in water and partitioned successively with n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc).
- **Chromatography:** The CHCl₃-soluble fraction was subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and EtOAc. Fractions containing compounds with similar TLC profiles were combined.
- **Purification:** The combined fractions were further purified by repeated column chromatography on silica gel and preparative thin-layer chromatography (pTLC) to yield pure **demethylregelin**.

Spectroscopic Analysis

- **Mass Spectrometry:**
- To cite this document: BenchChem. [Demethylregelin: A Comprehensive Guide to its Structure Elucidation and Spectral Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13393733#demethylregelin-structure-elucidation-and-spectral-data\]](https://www.benchchem.com/product/b13393733#demethylregelin-structure-elucidation-and-spectral-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com